13C NMR characterization of 5-Methylhexanoyl chloride

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Compound of Interest

Compound Name:	*5-Methylhexanoyl chloride*
CAS No.:	*5699-78-5*
Cat. No.:	*B1625670*

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Technical Comparison Guide: 13C NMR Characterization of **5-Methylhexanoyl Chloride**

Product Focus: **5-Methylhexanoyl Chloride** (CAS: 14666-06-9) Alternative Context: Precursor (5-Methylhexanoic acid), Hydrolysis Product (Acid), and Structural Isomers.[1]

Part 1: Executive Summary & Technical Context

5-Methylhexanoyl chloride (also known as isoheptanoyl chloride) is a critical acylating reagent used in the synthesis of pharmaceutical intermediates and specialized polymers.[1] Its value lies in the isobutyl tail, which imparts specific steric bulk and lipophilicity to target molecules.[1]

However, its high reactivity presents a characterization challenge: hydrolytic instability.[1] Upon contact with atmospheric moisture, it rapidly reverts to 5-methylhexanoic acid.[1] Therefore, 13C NMR is not just a structural confirmation tool but a purity assay.[1]

This guide objectively compares the 13C NMR profile of the acid chloride against its precursor and potential isomers, providing a self-validating protocol for confirming conversion and purity.[1]

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Part 2: Experimental Protocol (The Anhydrous Standard)

To ensure "Trustworthiness" and reproducibility, the following protocol minimizes hydrolysis artifacts during acquisition.

Reagents & Equipment:

- Solvent: Chloroform-d (CDCl3), stored over 4Å molecular sieves (activated).[1] Note: Do not use DMSO-d6 or MeOH-d4 as they will react with the acid chloride.
- Sample Prep: Prepare under a nitrogen/argon blanket.[1]
- Tube: 5mm NMR tube, oven-dried at 110°C for >2 hours.

Step-by-Step Workflow:

- Blanketing: Flush the empty NMR tube with dry nitrogen.[1]
- Dissolution: Dissolve ~30-50 mg of the analyte in 0.6 mL of dry CDCl3.
- Sealing: Cap immediately. If analyzing over long periods (>1 hr), wrap the cap with Parafilm. [1]
- Acquisition: Run a standard proton-decoupled 13C experiment (typically 256-1024 scans depending on concentration) with a relaxation delay (d1) of ≥2.0s to ensure quantitative integration of the carbonyl peak.

Part 3: Comparative Spectral Analysis

The core of this characterization is distinguishing the active reagent (Chloride) from the inactive precursor/degradant (Acid).[1]

A. The Carbonyl Diagnostic (C1)

The most definitive indicator of conversion is the chemical shift of the carbonyl carbon.[1] Contrary to simple inductive logic, the carbonyl carbon of an acid chloride often resonates

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upfield (lower ppm) relative to its carboxylic acid counterpart due to the "heavy atom effect" and mesomeric donation from the chlorine lone pair, which competes with inductive withdrawal.

Carbon Position	**5-Methylhexanoyl Chloride (Product)**	**5-Methylhexanoic Acid (Precursor/Impurity)**	Shift Difference (Δδ)	**Diagnostic Note**
C1 (C=O)	~173.0 - 174.0 ppm	~180.0 - 181.0 ppm	~ -7 ppm	Primary Indicator. Complete disappearance of the >180 ppm signal confirms 100% conversion.[1]
C2 (α-CH2)	~50.0 - 52.0 ppm	~33.0 - 35.0 ppm	+17 ppm	Secondary Indicator. The α-carbon is significantly deshielded by the Cl.[1]
C3 (β-CH2)	~31.0 ppm	~26.0 ppm	+5 ppm	Shifts downfield due to proximity to the acyl chloride.[1]
C6/C7 (Methyls)	~22.5 ppm	~22.5 ppm	~0 ppm	Far from the functional group; largely unchanged.[1]

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> *Analyst Insight: If you observe a small peak at ~180 ppm in your "pure" acid chloride spectrum, your sample has hydrolyzed.[1] Quantify this impurity by integrating the C1 signals.*

B. Structural Isomer Discrimination

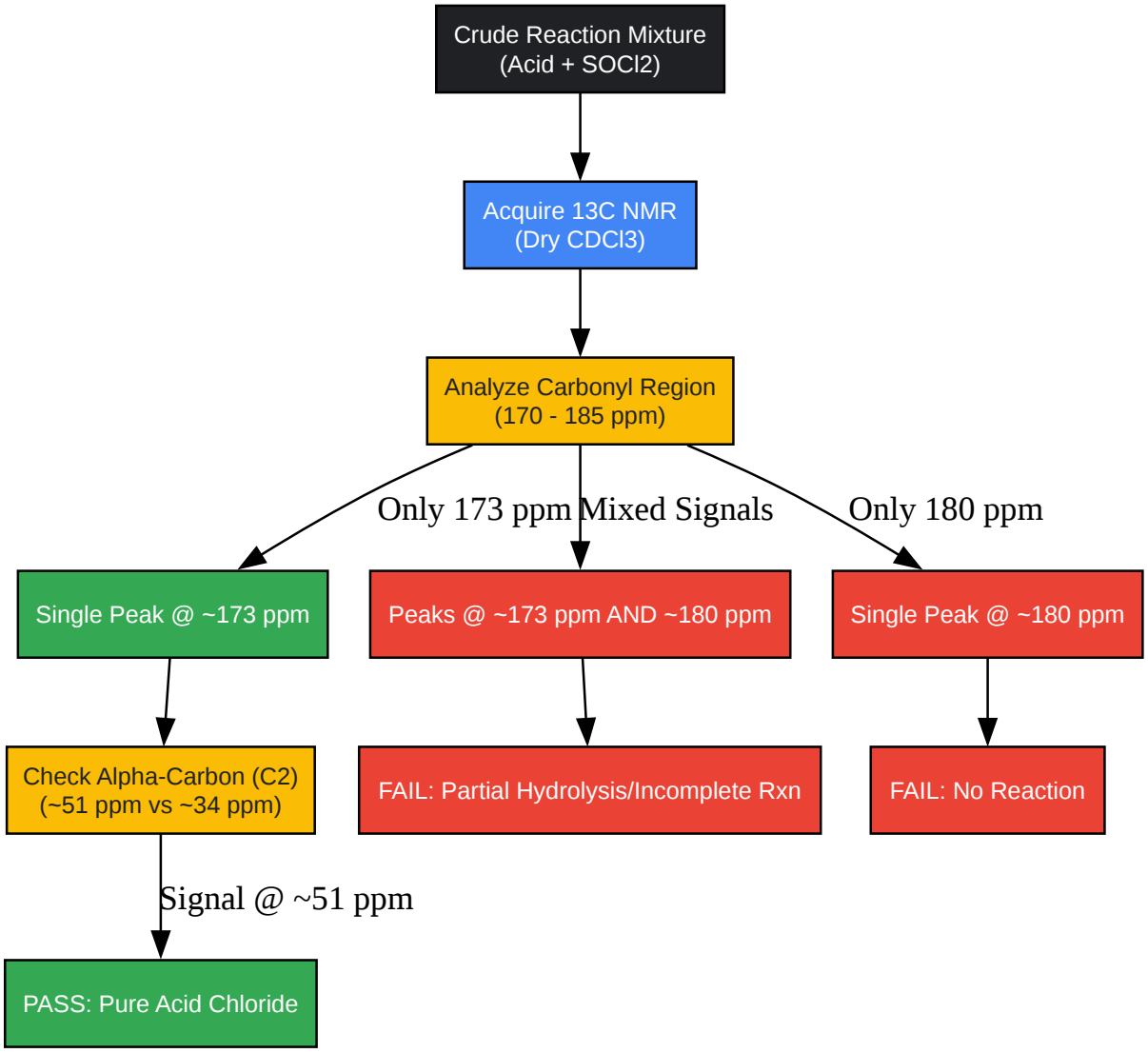
In drug development, verifying the branching is as important as verifying the functional group.[1] **5-Methylhexanoyl chloride** must be distinguished from its linear isomer, Heptanoyl chloride.[1]

- **5-Methylhexanoyl Chloride** (Iso-branched):
  - Methyl Signal: Appears as a strong signal at ~22.5 ppm (representing two equivalent carbons due to symmetry).[1]
  - Methine Signal (C5): distinct signal at ~28 ppm.[1]
- Heptanoyl Chloride (Linear):
  - Methyl Signal: Appears at ~14.0 ppm (terminal methyl).[1]
  - No Methine Signal: The chain consists only of methylenes (CH2) and one methyl.[1]

Part 4: Visualization of the Characterization Logic

The following diagram illustrates the decision tree for validating the synthesis and purity of **5-Methylhexanoyl chloride**.

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Figure 1: Logic flow for 13C NMR validation of **5-Methylhexanoyl chloride** synthesis.

Part 5: Mechanistic Insight (Why the Shift?)

Researchers often ask why the acid chloride carbonyl (~173 ppm) is shielded relative to the acid (~180 ppm) despite chlorine being more electronegative than the hydroxyl oxygen.[1]

- Inductive Effect (-I): Chlorine is electronegative, pulling density away from the carbonyl carbon.[1] This should deshield it (move it downfield to >180 ppm).[1]

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- Mesomeric Effect (+M): The chlorine atom has lone pairs that can donate electron density back into the carbonyl π-system.[1]
- The Dominant Factor: In 13C NMR, the paramagnetic shielding term dominates.[1] The excitation energy required to flip the spin is sensitive to the "heavy atom" effect of the Chlorine. The net result is a chemical shift that is typically upfield of the corresponding carboxylic acid.[1] This is a crucial diagnostic feature; expecting the shift to be >180 ppm (like a ketone) leads to misinterpretation of the data.[1]

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